Stictic Acid: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Stictic acid*
CAS No.:	*56614-93-8*
Cat. No.:	*B7782693*

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Abstract

Stictic acid, a β-orcinol depsidone secondary metabolite, is a prominent compound found in a variety of lichen species.[1] This technical guide provides a comprehensive overview of **stictic acid**, focusing on its biosynthesis, chemical properties, and significant biological activities, including its anticancer, antioxidant, and antimicrobial effects.[2][3] Detailed experimental protocols for the extraction, quantification, and bioactivity assessment of **stictic acid** are presented to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development. Furthermore, this document elucidates the compound's mechanisms of action through signaling pathway diagrams and summarizes key quantitative data to facilitate further investigation and application.

Introduction

Lichens, symbiotic organisms of fungi and algae or cyanobacteria, are prolific producers of unique secondary metabolites.[1] These compounds are not essential for the primary growth of the lichen but play crucial roles in survival, such as defense against herbivores, UV protection,

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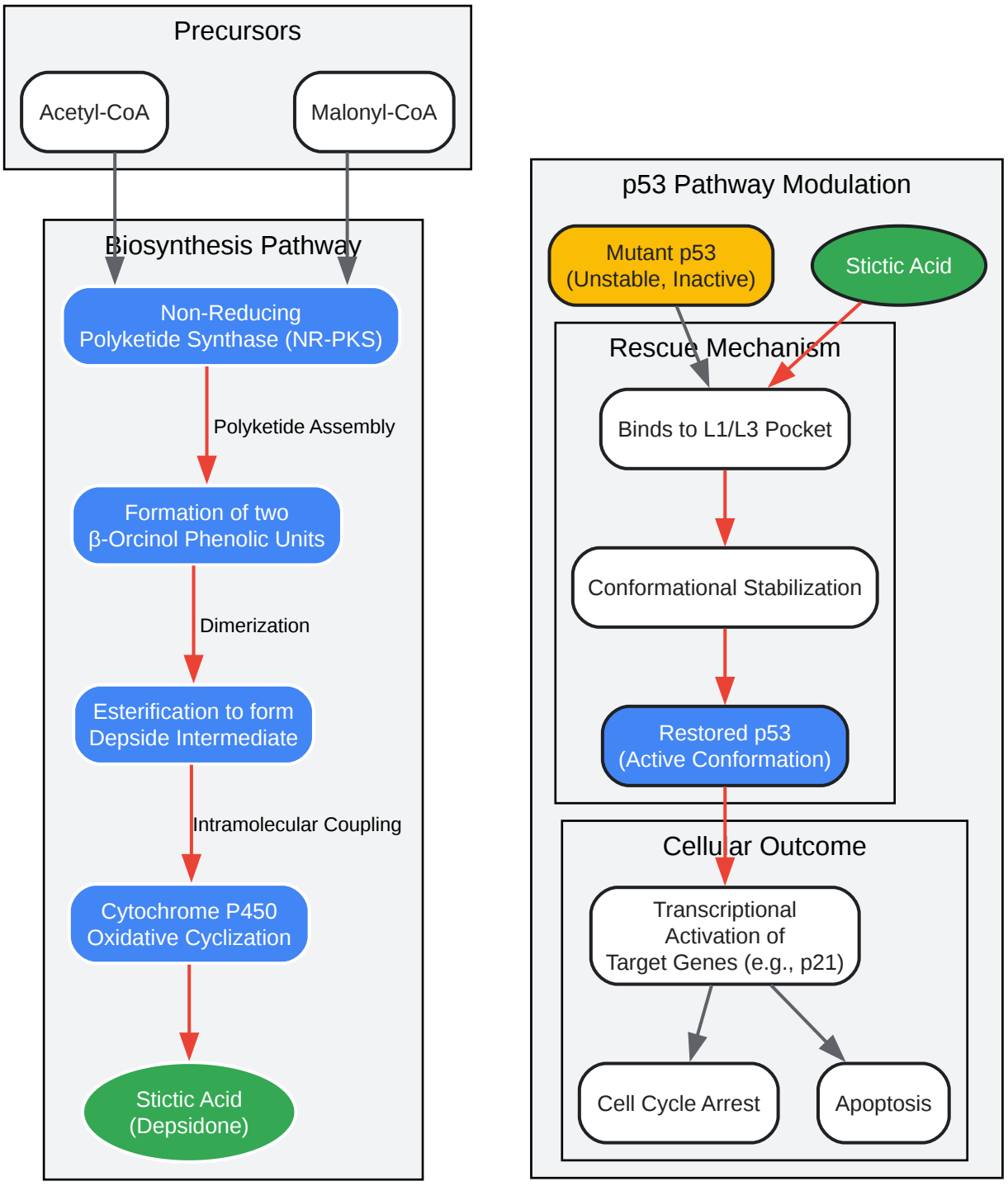
and antimicrobial activity. Among the vast array of lichen substances, depsidones are a significant class of polyphenolic compounds formed through the acetyl-malonate pathway.[1]

Stictic acid ($C_{19}H_{14}O_9$, Molar Mass: 386.31 g/mol) is a characteristic β-orcinol depsidone found in lichens such as Lobaria pulmonaria, Usnea articulata, and various Parmelia and Usnea species. It has garnered considerable scientific interest for its potent biological activities, making it a promising candidate for drug discovery and development. This guide aims to consolidate the current knowledge on **stictic acid**, providing researchers with the necessary technical details to advance their studies.

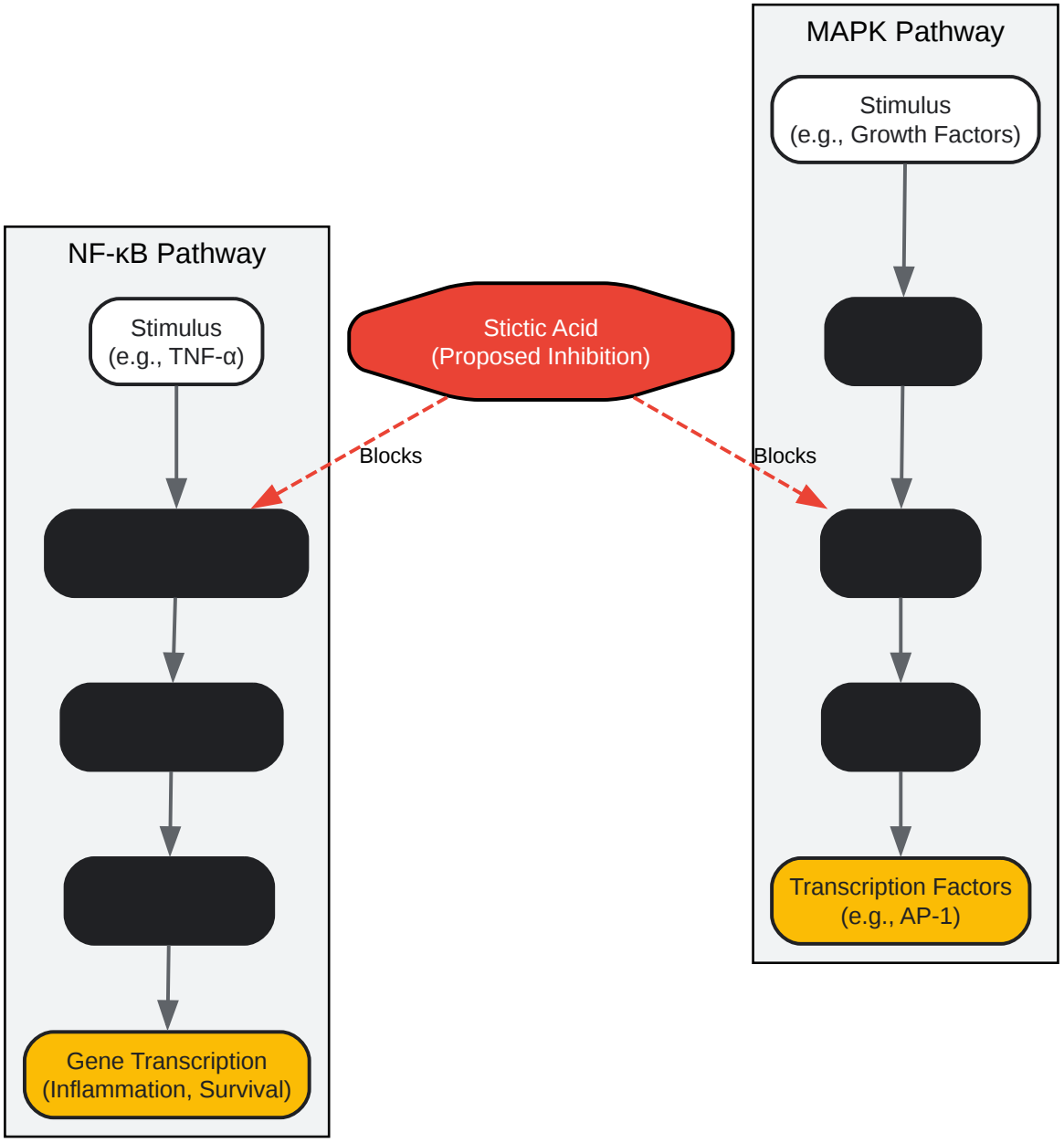
Biosynthesis of Stictic Acid

The biosynthesis of **stictic acid**, like other depsidones, originates from the polyketide pathway, which utilizes acetyl-CoA and malonyl-CoA as primary precursors. The process is catalyzed by a multifunctional non-reducing polyketide synthase (NR-PKS) enzyme within the mycobiont (fungal partner) of the lichen. The pathway involves the formation and subsequent dimerization of two phenolic acid units (β-orsellinic acid type) to form a depside intermediate. This depside then undergoes an intramolecular oxidative cyclization, catalyzed by a cytochrome P450 enzyme, to form the characteristic ether bond of the depsidone structure.

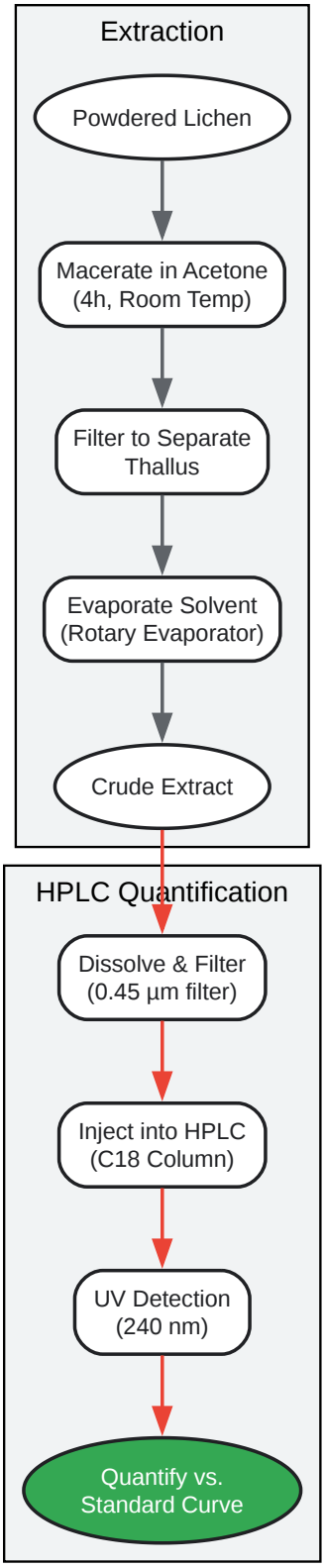
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